

Experimental Protocols Utilizing Cabotegravir-d5

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Compound Focus: Cabotegravir-d5

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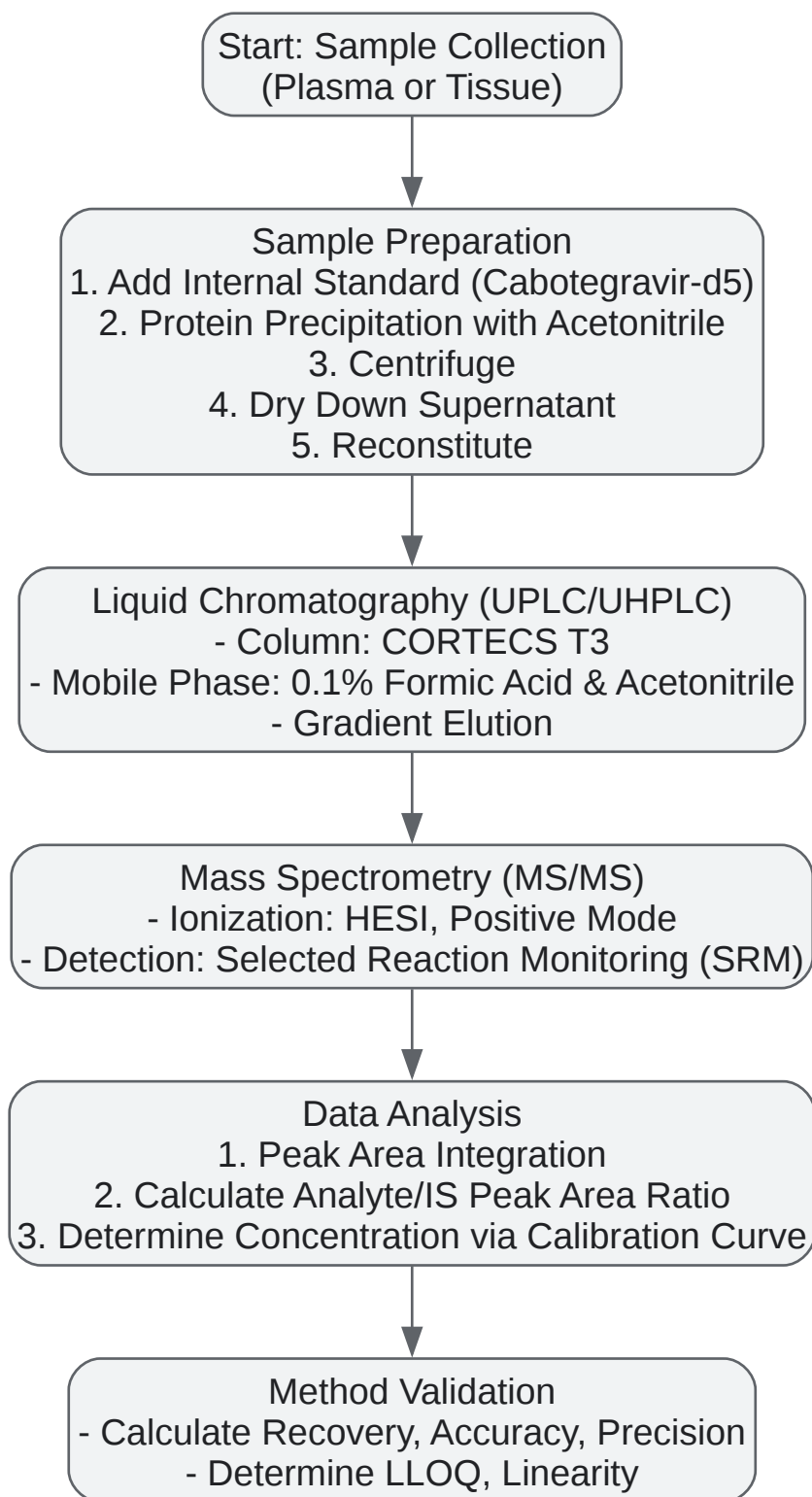
The following table outlines the core methodologies from studies that have successfully employed **cabotegravir-d5** for quantitative analysis. Recovery rate data would typically be generated during the validation of such methods.

Study Feature	Method for 9 ARVs in Human Plasma [1]	Method for 5 ARVs in Human Tissues [2]
Analytical Technique	Ultra Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)	Ultra-High Performance Liquid Chromatography-Tandem Mass Spectrometry (UHPLC-MS/MS)
Sample Volume/Mass	50 µL of plasma	0.5 mL of homogenized tissue
Internal Standard	Cabotegravir-d5 (among other deuterated standards)	Cabotegravir-d5 (among other deuterated standards)
Sample Preparation	Protein precipitation with acetonitrile containing internal standards [1]	Protein precipitation with acetonitrile containing internal standards [2]
Chromatography Column	Waters CORTECS T3 (2.1 × 100 mm; 1.6 µm) [1]	Waters Acquity CORTECS T3 (2.1 × 100 mm; 1.6 µm) [2]

| **Key Validation Results** | - **Trueness:** 89.7-104.1%

- **Precision (CV):** <15% [1] | - The method was validated per FDA guidelines, though specific accuracy/precision for cabotegravir were not listed in the excerpt [2] |

The experimental workflow for these methods, which culminates in the calculation of recovery and other validation parameters, can be summarized as follows:



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References

1. PMC - PubMed Central [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
2. Simultaneous quantification of five antiretrovirals in human ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

To cite this document: Smolecule. [Experimental Protocols Utilizing Cabotegravir-d5]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b11214117#cabotegravir-d5-recovery-rate-comparison-studies>]

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